

Gas-Phase Ion Energetics of 1,2-Pentadiene: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Pentadiene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core gas-phase ion energetics of **1,2-pentadiene** (ethylallene), a C5H8 isomer. The data and methodologies presented are essential for researchers in mass spectrometry, computational chemistry, and drug development, where understanding the intrinsic properties of molecules is crucial for predicting their behavior in various chemical environments.

Core Thermochemical Data

The following tables summarize the key quantitative data for the gas-phase ion energetics of **1,2-pentadiene**. These values are critical for thermodynamic modeling and understanding the ionization and fragmentation pathways of this molecule.

Table 1: Enthalpy of Formation of **1,2-Pentadiene**

Species	Formula	State	Δ_fH° (kJ/mol)	Method	Reference
1,2-Pentadiene	C ₅ H ₈	gas	140.7	Combustion Calorimetry	Fraser and Prosen, 1955[1]

Table 2: Ionization Energy of **1,2-Pentadiene**

Ionization Energy (eV)	Method	Reference
9.25 ± 0.02	Photoelectron Spectroscopy (PES)	Bieri, Burger, et al., 1977[2][3]
9.42	Electron Ionization (EI)	Collin and Lossing, 1959[2][3]
9.22	Photoelectron Spectroscopy (PES)	Kroner, Kosbahn, et al., 1977[2][3]

Table 3: Enthalpy of Formation of **1,2-Pentadiene** Cation

Species	Formula	State	ΔfH° (kJ/mol)	Method
1,2-Pentadiene Cation	[C ₅ H ₈] ⁺	gas	1034.3 ± 1.9	Calculated from Ionization Energy and ΔfH° of the neutral molecule

Note: The enthalpy of formation of the **1,2-pentadiene** cation was calculated using the experimentally determined ionization energy (9.25 eV) and the enthalpy of formation of the neutral molecule (140.7 kJ/mol). The conversion factor 1 eV = 96.485 kJ/mol was used.

Proton Affinity

Currently, there is no experimentally determined value for the proton affinity of **1,2-pentadiene** available in the reviewed literature. This property, which quantifies the gas-phase basicity of a molecule, would require dedicated experimental measurements such as high-pressure mass spectrometry or theoretical calculations.

Experimental Protocols

The determination of gas-phase ion energetics relies on a suite of sophisticated experimental techniques. Below are detailed methodologies for the key experiments cited in this guide.

Photoelectron Spectroscopy (PES)

Photoelectron spectroscopy is a high-resolution technique used to determine the ionization energies of molecules.

Methodology:

- Sample Introduction: A gaseous sample of **1,2-pentadiene** is introduced into a high-vacuum chamber.
- Ionization: The sample is irradiated with a monochromatic beam of high-energy photons, typically from a helium discharge lamp (He I, 21.22 eV).
- Electron Ejection: The photons cause the ejection of valence electrons from the **1,2-pentadiene** molecules.
- Kinetic Energy Analysis: The kinetic energies of the ejected photoelectrons are measured using an electron energy analyzer.
- Ionization Energy Calculation: The ionization energy (IE) is calculated using the following equation: $IE = h\nu - KE$ where $h\nu$ is the energy of the incident photons and KE is the measured kinetic energy of the photoelectrons.
- Spectrum Generation: A spectrum of electron count versus binding energy (ionization energy) is generated, where peaks correspond to the ionization from different molecular orbitals. The first peak at the lowest binding energy corresponds to the adiabatic ionization energy.

Electron Ionization (EI)

Electron ionization is a widely used technique in mass spectrometry for ionizing molecules and determining their appearance energies, from which ionization energies can be derived.

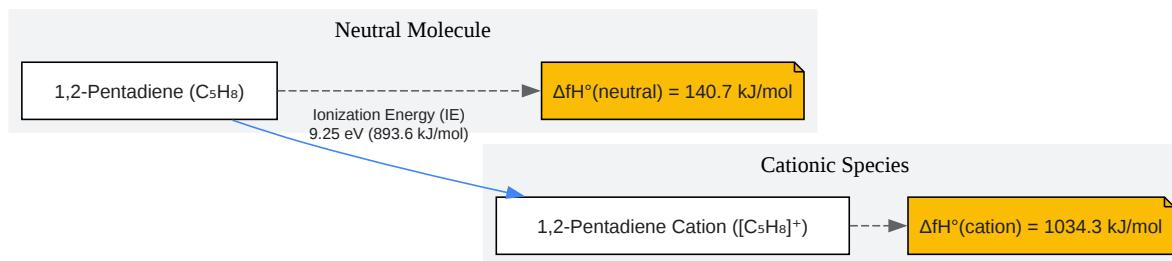
Methodology:

- Sample Introduction: A gaseous sample of **1,2-pentadiene** is introduced into the ion source of a mass spectrometer, which is under high vacuum.
- Electron Beam Generation: A beam of electrons is generated from a heated filament (e.g., tungsten or rhenium).

- Electron Acceleration: The electrons are accelerated to a specific energy, typically 70 eV, to ensure efficient ionization.
- Ionization: The accelerated electrons collide with the **1,2-pentadiene** molecules, causing the ejection of an electron and the formation of a molecular ion ($[C_5H_8]^+$).
- Ion Acceleration and Mass Analysis: The resulting ions are accelerated out of the ion source and separated based on their mass-to-charge ratio by a mass analyzer (e.g., a quadrupole or magnetic sector).
- Detection: The separated ions are detected, and a mass spectrum is generated.
- Appearance Energy Measurement: To determine the ionization energy, the energy of the electron beam is varied, and the ion signal for the molecular ion is monitored. The minimum electron energy at which the molecular ion is first detected is the appearance energy, which corresponds to the ionization energy of the molecule.

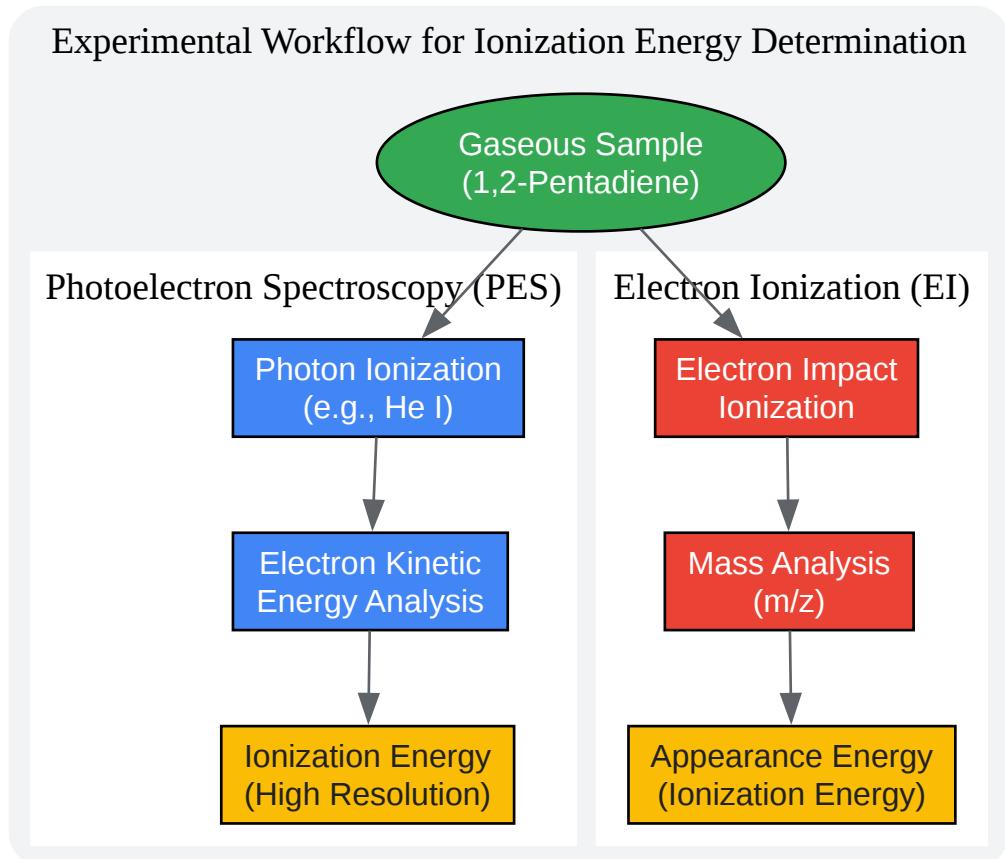
Visualizations

The following diagrams illustrate key concepts and workflows relevant to the gas-phase ion energetics of **1,2-pentadiene**.



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Caption: Relationship between the enthalpy of formation of neutral and cationic **1,2-pentadiene**.



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Caption: A simplified workflow for determining the ionization energy of **1,2-pentadiene**.

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References

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- To cite this document: BenchChem. [Gas-Phase Ion Energetics of 1,2-Pentadiene: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1661991#gas-phase-ion-energetics-of-1-2-pentadiene\]](https://www.benchchem.com/product/b1661991#gas-phase-ion-energetics-of-1-2-pentadiene)

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